Technical Guide: Molar Extinction Coefficient of Cyanine3.5 NHS Ester

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Compound of Interest	
Compound Name:	*Cyanine3.5 NHS ester*
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This technical guide provides a comprehensive overview of the molar extinction coefficient and other key photophysical properties of **Cyanine3.5 NHS ester**, a widely used fluorescent dye for labeling biomolecules. This document includes detailed quantitative data, a robust experimental protocol for determining the molar extinction coefficient, and graphical representations of key workflows.

Core Photophysical Properties of Cyanine3.5 NHS Ester

Cyanine3.5 NHS ester is a reactive, amine-specific fluorescent label belonging to the cyanine dye family. Its N-hydroxysuccinimide (NHS) ester functional group facilitates covalent conjugation to primary amines on proteins, peptides, and other biomolecules, forming stable amide bonds.[1] This dye is particularly valuable for fluorescence microscopy, flow cytometry, and other fluorescence-based assays due to its brightness and photostability.[2]

Quantitative Data Summary

The following table summarizes the key quantitative photophysical properties of **Cyanine3.5 NHS ester**.

Property	Value	Unit	Notes
Molar Extinction Coefficient (ε)	116,000	$M^{-1}cm^{-1}$	At the absorption maximum (λmax) of 591 nm.[3][4]
Absorption Maximum (λabs)	591	nm	The wavelength at which the dye absorbs the most light.[3][4]
Emission Maximum (λem)	604	nm	The wavelength of maximum fluorescence intensity. [3][4]
Quantum Yield (Φ)	0.35	-	A measure of the efficiency of fluorescence.[3][4]
Recommended Solvents	DMF, DMSO	-	The NHS ester is soluble in organic solvents but insoluble in water.[3][4]

Experimental Protocol: Determination of Molar Extinction Coefficient

The molar extinction coefficient (ε) is an intrinsic property of a substance that quantifies how strongly it absorbs light at a particular wavelength. It is a critical parameter for accurately determining the concentration of a substance in solution using the Beer-Lambert law.

Beer-Lambert Law: $A = \varepsilon bc$

Where:

- A is the absorbance (unitless)

- ε is the molar extinction coefficient ($M^{-1}cm^{-1}$)

- b is the path length of the cuvette (typically 1 cm)

- c is the concentration of the substance (mol/L or M)

This protocol outlines the steps to experimentally determine the molar extinction coefficient of **Cyanine3.5 NHS ester**.

Materials and Equipment

- **Cyanine3.5 NHS ester**

- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)

- Spectrophotometer capable of UV-Vis measurements

- Quartz cuvettes (1 cm path length)

- Analytical balance

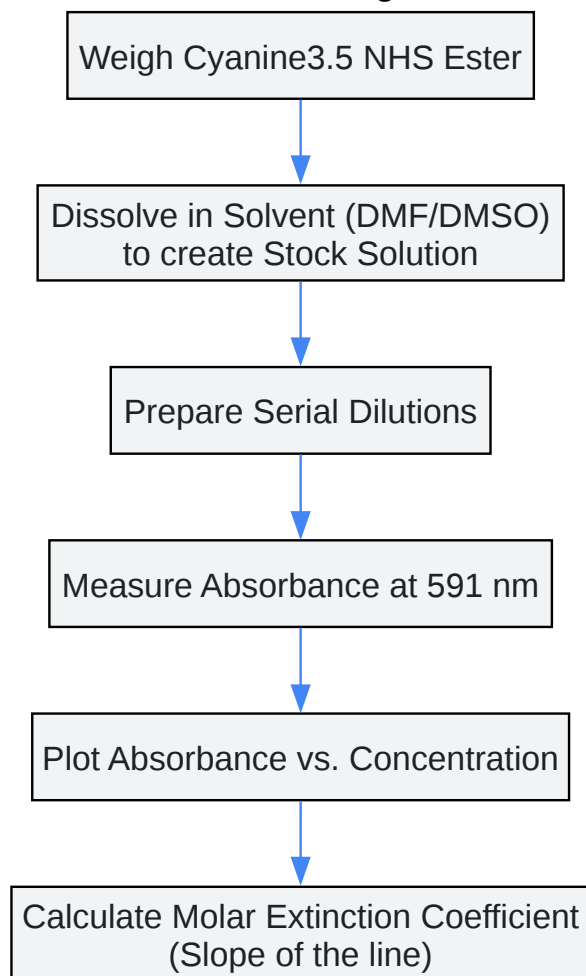- Volumetric flasks and pipettes

Procedure

- Preparation of a Stock Solution:

  - Accurately weigh a small amount (e.g., 1 mg) of **Cyanine3.5 NHS ester** using an analytical balance.

  - Dissolve the weighed dye in a precise volume (e.g., 1 mL) of anhydrous DMF or DMSO in a volumetric flask to create a concentrated stock solution.

  - Calculate the molar concentration of the stock solution using the molecular weight of **Cyanine3.5 NHS ester** (741.62 g/mol).[3]

- Preparation of Serial Dilutions:

  - Perform a series of dilutions of the stock solution using the same solvent to prepare at least five different concentrations.

- The concentrations should be chosen to yield absorbance values within the linear range of the spectrophotometer (typically 0.1 to 1.0).

- Absorbance Measurements:

  - Set the spectrophotometer to measure the absorbance spectrum of the solvent alone (DMF or DMSO) to use as a blank.

  - Measure the absorbance of each of the diluted solutions at the absorption maximum of **Cyanine3.5 NHS ester** (591 nm).

- Data Analysis:

  - Plot a graph of absorbance (at 591 nm) on the y-axis against the concentration (in M) on the x-axis.

  - Perform a linear regression on the data points.

  - According to the Beer-Lambert law, the slope of the resulting line will be the molar extinction coefficient (ε) when the path length is 1 cm.

Visualized Workflows

The following diagrams illustrate the key experimental and logical workflows associated with the use of **Cyanine3.5 NHS ester**.
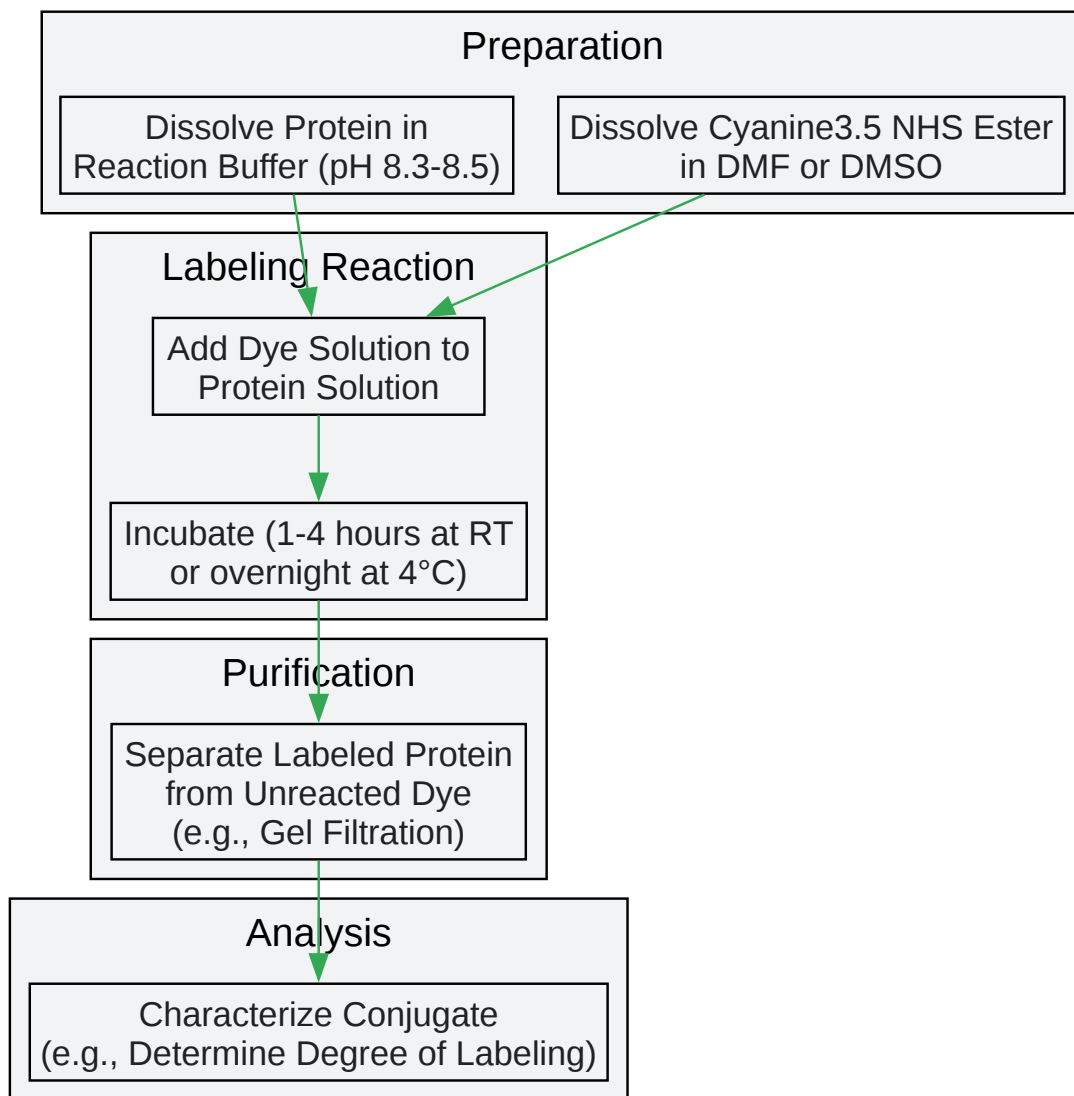
Experimental Workflow for Determining Molar Extinction Coefficient

Weigh Cyanine3.5 NHS Ester

↓

Dissolve in Solvent (DMF/DMSO)
to create Stock Solution

↓

Prepare Serial Dilutions

↓

Measure Absorbance at 591 nm

↓

Plot Absorbance vs. Concentration

↓

Calculate Molar Extinction Coefficient
(Slope of the line)

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Caption: Workflow for Molar Extinction Coefficient Determination.

General Workflow for Protein Labeling with Cyanine3.5 NHS Ester

Preparation

| Dissolve Protein in Reaction Buffer (pH 8.3-8.5) | Dissolve Cyanine3.5 NHS Ester in DMF or DMSO |

Labeling Reaction

Add Dye Solution to Protein Solution

Incubate (1-4 hours at RT or overnight at 4°C)

Purification

Separate Labeled Protein from Unreacted Dye (e.g., Gel Filtration)

Analysis

Characterize Conjugate (e.g., Determine Degree of Labeling)

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Caption: Protein Labeling Workflow with **Cyanine3.5 NHS Ester**.

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